

m-PEG12-DSPE physicochemical properties

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Compound of Interest

Compound Name: *m*-PEG12-DSPE

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An In-depth Technical Guide on the Physicochemical Properties of **m-PEG12-DSPE**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-12] (**m-PEG12-DSPE**). This document is intended to be an essential resource, offering quantitative data, detailed experimental protocols, and visual workflows to support the effective use of this PEGylated lipid in research and drug development applications.

Core Physicochemical Properties

m-PEG12-DSPE is an amphiphilic molecule consisting of a hydrophobic 1,2-distearoyl-sn-glycero-3-phosphoethanolamine (DSPE) lipid anchor covalently linked to a hydrophilic methoxy-terminated polyethylene glycol (PEG) chain with 12 PEG units. The DSPE portion allows for the encapsulation of hydrophobic agents, while the PEG chain enhances water solubility and provides "stealth" characteristics to nanoparticles, improving their stability and circulation time in vivo.^{[1][2][3]}

General Properties

The fundamental properties of **m-PEG12-DSPE** are summarized below, providing a foundational understanding of its chemical identity.

| Property | Value | Source |
|-------------------|---------------------------------|--------|
| Molecular Formula | C67H132NO21P | [4] |
| Molecular Weight | 1318.73 g/mol | [4] |
| Appearance | White or off-white powder/solid | [5] |

Solubility and Critical Micelle Concentration (CMC)

The amphiphilic nature of **m-PEG12-DSPE** governs its self-assembly into micelles in aqueous solutions above a certain concentration, known as the Critical Micelle Concentration (CMC). The PEG chain significantly enhances its water solubility.[2]

| Property | Details | Source |
|--------------------------------------|---|-----------|
| Solubility | Soluble in Chloroform, Methylene Chloride, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Methanol, Acetonitrile. | [1][5][6] |
| Critical Micelle Concentration (CMC) | While a specific value for m-PEG12-DSPE is not readily available, related DSPE-PEG compounds (PEG 2000, 3000, 5000) have CMCs in the micromolar range (0.5-1.5 μ M). It has been observed that the CMC tends to increase with a longer PEG chain.[7][8] | |

Stability and Storage

The stability of **m-PEG12-DSPE** is critical for ensuring the shelf-life and performance of resulting formulations. Proper storage is essential to prevent degradation.

| Property | Details | Source |
|-----------------------|---|--------|
| Storage (Powder) | Recommended storage at -20°C for long-term stability (up to 3 years).[4][9] | |
| Storage (In Solvent) | Store at -80°C for up to 1 year. [4] | |
| Formulation Stability | The introduction of DSPE-PEG enhances the stability of liposomes, particularly in high-cationic solutions.[10] Liposomal formulations are generally stable when stored at 4°C.[11] | |

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **m-PEG12-DSPE**.

Determination of Critical Micelle Concentration (CMC)

The CMC can be determined using various techniques, with fluorescence spectroscopy being a common and sensitive method.[12][13]

Protocol: Fluorescence Spectroscopy using a Fluorescent Probe (e.g., Pyrene)

- Objective: To determine the concentration at which **m-PEG12-DSPE** molecules begin to self-assemble into micelles.
- Principle: The fluorescence emission spectrum of a hydrophobic probe like pyrene is sensitive to the polarity of its microenvironment. In an aqueous solution below the CMC, pyrene resides in a polar environment. Above the CMC, pyrene partitions into the hydrophobic core of the micelles, a nonpolar environment, causing a characteristic shift in its fluorescence spectrum.

- Materials & Equipment:
 - **m-PEG12-DSPE**
 - Pyrene (fluorescent probe)
 - Deionized water or appropriate buffer
 - Fluorometer
 - Volumetric flasks and pipettes
- Procedure: a. Prepare a stock solution of pyrene in a suitable organic solvent (e.g., acetone). b. Prepare a series of aqueous solutions with varying concentrations of **m-PEG12-DSPE**. c. Add a small, constant amount of the pyrene stock solution to each **m-PEG12-DSPE** solution, ensuring the final pyrene concentration is very low (e.g., $\sim 1 \mu\text{M}$). The organic solvent should be allowed to evaporate completely. d. Incubate the solutions to allow for equilibration. e. Measure the fluorescence emission spectra of each sample using a fluorometer. For pyrene, the ratio of the intensity of the first and third vibronic peaks (I_1/I_3) is typically monitored. f. Plot the I_1/I_3 ratio as a function of the logarithm of the **m-PEG12-DSPE** concentration. g. The CMC is determined from the inflection point of this plot, where a sharp decrease in the I_1/I_3 ratio indicates the formation of micelles.[7][8]

Characterization of Micelle Formulations

Once micelles are formed, their physical characteristics must be evaluated. Dynamic Light Scattering (DLS) is a primary technique for this purpose.[14]

Protocol: Particle Size and Polydispersity Index (PDI) Measurement

- Objective: To measure the mean hydrodynamic diameter and size distribution of **m-PEG12-DSPE** micelles.
- Principle: DLS measures the fluctuations in scattered light intensity caused by the Brownian motion of particles in suspension. This information is then correlated to determine the particle size distribution.
- Materials & Equipment:

- **m-PEG12-DSPE** micelle suspension
- Dynamic Light Scattering (DLS) instrument
- Cuvettes
- Procedure: a. Prepare the **m-PEG12-DSPE** micelle solution at a concentration well above the determined CMC. b. If necessary, filter the sample to remove any dust or large aggregates. c. Transfer the sample to a clean DLS cuvette. d. Place the cuvette in the DLS instrument and allow the sample to thermally equilibrate. e. Perform the measurement according to the instrument's software instructions. The instrument will report the average particle size (Z-average) and the Polydispersity Index (PDI), which indicates the broadness of the size distribution.[\[14\]](#)[\[15\]](#)

Assessment of Formulation Stability

Stability studies are crucial to determine the shelf-life of a micellar or liposomal formulation.

Protocol: Long-Term Stability Assessment

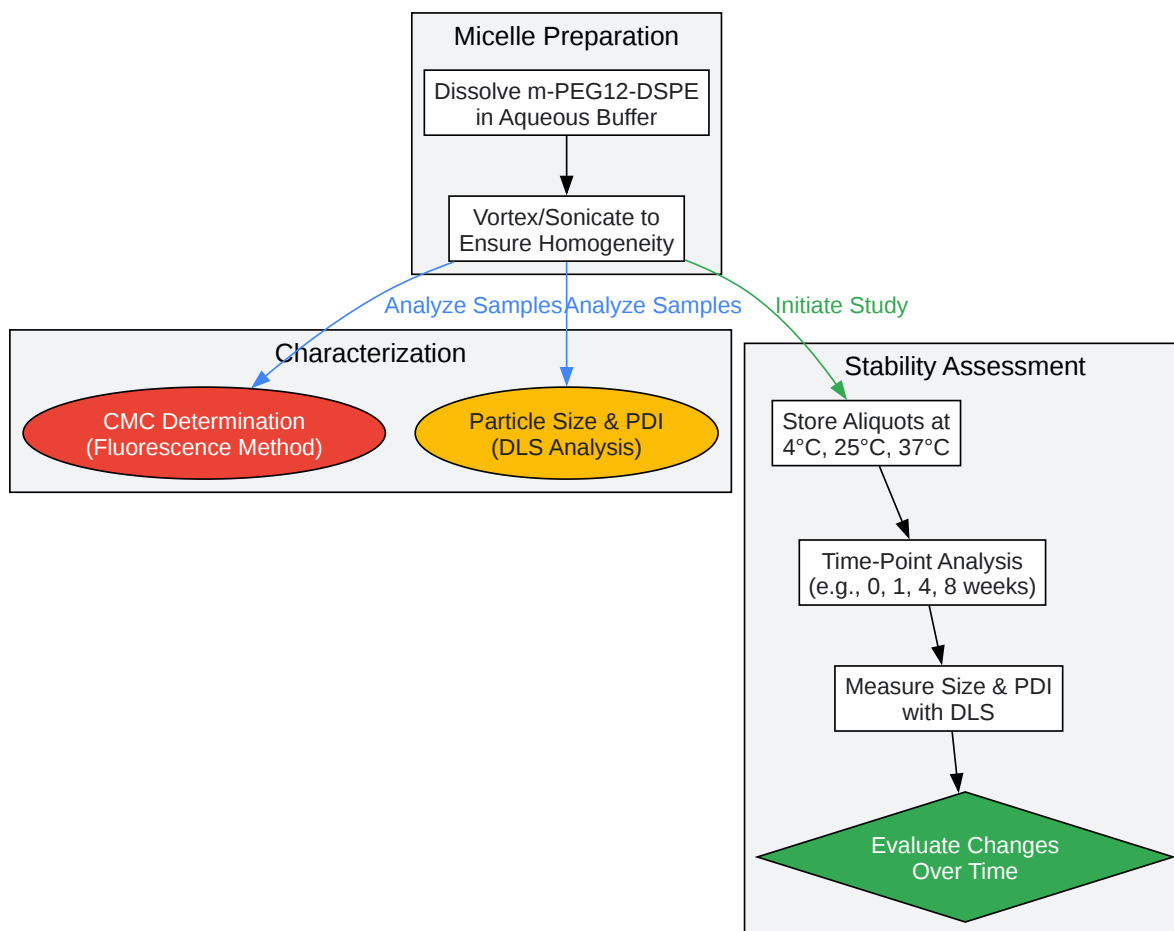
- Objective: To evaluate the physical stability of an **m-PEG12-DSPE**-based formulation over time by monitoring changes in particle size and PDI.
- Principle: Instability in a colloidal system, such as aggregation or fusion, will result in a significant change in particle size and PDI over time.
- Materials & Equipment:
 - **m-PEG12-DSPE** formulation
 - Temperature-controlled storage units (e.g., refrigerators at 4°C, incubators at 25°C and 37°C)
 - DLS instrument
- Procedure: a. Aliquot the formulation into several sealed vials. b. Store the vials at different, constant temperatures (e.g., 4°C, 25°C, 37°C).[\[11\]](#) c. At predetermined time points (e.g., Day 0, Week 1, Week 4, Week 8, etc.), remove one aliquot from each storage condition.[\[15\]](#) d.

Allow the sample to return to room temperature. e. Measure the particle size and PDI using the DLS protocol described above. f. For drug-loaded formulations, drug leakage can also be quantified at each time point by separating the free drug from the micelles (e.g., using size exclusion chromatography or dialysis) and measuring its concentration.^[15] g. Plot the particle size and PDI versus time for each temperature. A stable formulation will show minimal changes in these parameters over the study period.

Visualized Workflows and Pathways

Diagrams created using Graphviz provide a clear visual representation of experimental processes.

Workflow for Physicochemical Characterization of m-PEG12-DSPE Micelles

[Click to download full resolution via product page](#)Caption: Workflow for **m-PEG12-DSPE** micelle formulation and characterization.

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